

Stability and Storage of 4-Aminophenyl Phosphate: A Technical Guide

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Compound of Interest

Compound Name: 4-Aminophenyl phosphate

Cat. No.: B1207859

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Aminophenyl phosphate** (4-APP). The information presented herein is crucial for ensuring the integrity and performance of 4-APP in research and development applications, particularly in enzymatic assays and as a building block in drug development. This guide consolidates information on its chemical properties, degradation pathways, and analytical methodologies for stability assessment.

Chemical and Physical Properties

4-Aminophenyl phosphate is an organic compound that serves as a key substrate for alkaline phosphatase in various biochemical assays. The monosodium salt hydrate is the most common commercially available form.

Property	Value
Chemical Name	4-Aminophenyl phosphate
Common Form	Monosodium salt hydrate
CAS Number	108084-47-5 (monosodium salt hydrate)
Molecular Formula	C ₆ H ₈ NNaO ₄ P (monosodium salt)
Molecular Weight	211.09 g/mol (anhydrous basis)[1]
Appearance	White to off-white powder
Solubility	Soluble in water (up to 50 mM)

Recommended Storage Conditions

Proper storage is paramount to maintain the stability and shelf-life of **4-Aminophenyl phosphate**. The following conditions are recommended based on supplier safety data sheets and product information.

Solid Form (Monosodium Salt Hydrate)

Parameter	Recommended Condition
Temperature	-20°C or below (-15°C)[1][2]
Light	Protect from light; store in amber vials or dark conditions.[1]
Atmosphere	Store under desiccating conditions. For long-term stability, storage under an inert atmosphere (e.g., argon or nitrogen) is advisable to prevent oxidation.
Shelf Life	Up to 12 months under appropriate conditions.

Solution Form

While specific stability data for 4-APP solutions is not extensively published, general best practices for similar compounds suggest the following:

Parameter	Recommended Condition
Temperature	Store frozen at -20°C or below in aliquots to avoid repeated freeze-thaw cycles. For short-term use (within a day), refrigeration at 2-8°C may be acceptable, but should be validated for the specific application.[3]
pH	The stability of phosphate esters is pH-dependent. It is recommended to prepare solutions in a buffered system, ideally close to neutral pH, unless the experimental protocol dictates otherwise. Strongly acidic or alkaline conditions are likely to accelerate hydrolysis.
Light	Protect solutions from light, especially if stored for extended periods.
Preparation	Use high-purity, degassed solvents to prepare solutions to minimize oxidative degradation.

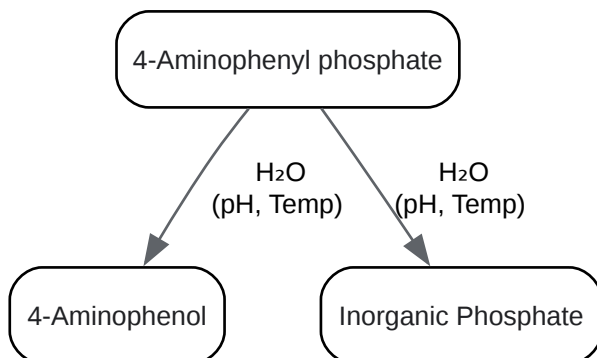
Degradation Pathways

The primary degradation pathway for **4-Aminophenyl phosphate** is the hydrolysis of the phosphate ester bond. Other potential degradation routes include oxidation and photolysis, particularly of the hydrolysis product, 4-aminophenol.

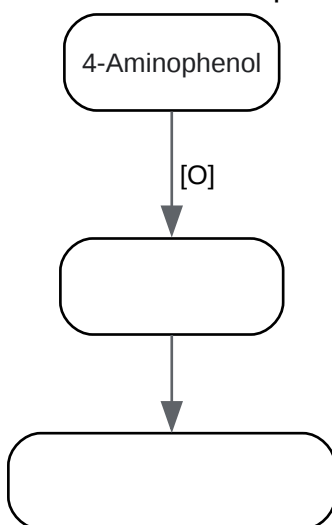
Hydrolysis

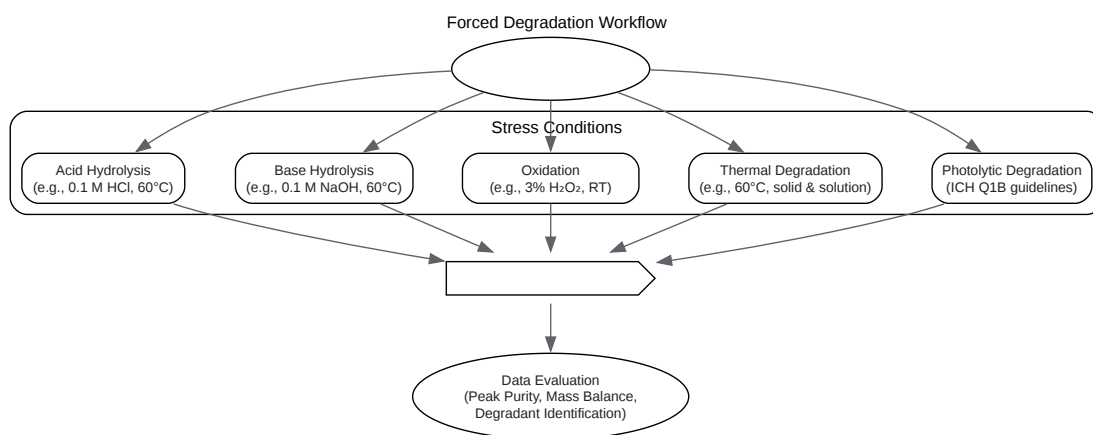
The most significant degradation pathway for 4-APP is hydrolysis, which can be both enzymatic and non-enzymatic. This reaction cleaves the phosphate ester bond to yield 4-aminophenol (4-AP) and inorganic phosphate. The rate of non-enzymatic hydrolysis is influenced by pH and temperature.

Hydrolysis of 4-Aminophenyl Phosphate



Oxidation of 4-Aminophenol





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References

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